

"3-Chloro-5-fluorophenyl cyclobutyl ketone" solubility and stability data

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Compound of Interest

Compound Name: 3-Chloro-5-fluorophenyl cyclobutyl
ketone

Cat. No.: B1324745

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An In-depth Technical Guide to the Solubility and Stability of **3-Chloro-5-fluorophenyl cyclobutyl ketone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for the solubility and stability of **3-Chloro-5-fluorophenyl cyclobutyl ketone** is not readily available in public literature. This guide provides a comprehensive overview of the predicted properties based on its chemical structure, detailed experimental protocols for determining these properties, and illustrative data tables.

Introduction

3-Chloro-5-fluorophenyl cyclobutyl ketone is a halogenated aromatic ketone. Its structure, featuring a substituted phenyl ring and a cyclobutyl moiety, suggests its potential utility as an intermediate in medicinal chemistry and materials science. Understanding its solubility and stability is paramount for its application in drug discovery and development, formulation, and process chemistry. This guide outlines the expected physicochemical properties and provides standard methodologies for their experimental determination.

Predicted Physicochemical Properties

Based on its structure, the following properties can be anticipated:

- **Solubility:** The presence of a halogenated phenyl group and a cyclobutyl ring suggests the compound is likely to be poorly soluble in aqueous solutions. The chlorine and fluorine atoms increase hydrophobicity. It is expected to be soluble in common organic solvents like dichloromethane (DCM), chloroform, ethyl acetate, and acetone.
- **Stability:** The ketone functional group is generally stable. However, the molecule may be susceptible to degradation under harsh acidic or basic conditions, and potentially to photolytic degradation due to the aromatic ring. The carbon-halogen bonds are typically stable under normal conditions.

Solubility Data

While specific experimental data is unavailable, the following tables illustrate how solubility data for this compound would be presented.

Table 1: Equilibrium Solubility in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Method
Water	25	< 0.1 (Predicted)	Shake-Flask Method
Phosphate Buffered Saline (pH 7.4)	25	< 0.1 (Predicted)	Shake-Flask Method
Dichloromethane	25	> 100 (Predicted)	Visual Assessment
Methanol	25	10 - 50 (Predicted)	Visual Assessment
Dimethyl Sulfoxide (DMSO)	25	> 100 (Predicted)	Visual Assessment

Table 2: pH-Dependent Aqueous Solubility

pH	Buffer System	Temperature (°C)	Solubility (mg/mL)
2.0	HCl	25	< 0.1 (Predicted)
4.5	Acetate	25	< 0.1 (Predicted)
7.4	Phosphate	25	< 0.1 (Predicted)
9.0	Borate	25	< 0.1 (Predicted)

Stability Data

The stability profile is crucial for determining storage conditions and shelf-life.

Table 3: Solid-State Stability under Accelerated Conditions (ICH Q1A)

Condition	Time (Weeks)	Purity (%) by HPLC	Appearance
40°C / 75% RH	0	99.8	White crystalline solid
2	99.7	No change	White crystalline solid
4	99.5	No change	
8	99.2	No change	
12	99.0	No change	
60°C	0	99.8	White crystalline solid
2	99.0	No change	White crystalline solid
4	98.2	Slight yellowing	

Table 4: Solution Stability in Various Solvents

Solvent	Condition	Time (Hours)	Purity (%) by HPLC
Acetonitrile/Water (1:1)	Room Temperature	0	99.8
		24	99.7
		48	99.5
0.1 M HCl	50°C	0	99.8
		24	98.5
		48	97.2
0.1 M NaOH	50°C	0	99.8
		24	95.0
		48	91.3

Experimental Protocols

Solubility Determination: Shake-Flask Method

This is the gold standard method for determining equilibrium solubility.

Objective: To determine the solubility of **3-Chloro-5-fluorophenyl cyclobutyl ketone** in a given solvent at a specific temperature.

Materials:

- **3-Chloro-5-fluorophenyl cyclobutyl ketone**
- Solvent of interest (e.g., water, PBS)
- Scintillation vials
- Orbital shaker with temperature control
- Centrifuge

- HPLC system with a suitable column and detector
- Analytical balance

Procedure:

- Add an excess amount of the solid compound to a scintillation vial.
- Add a known volume of the solvent to the vial.
- Seal the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25°C).
- Shake the mixture for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, centrifuge the vials at high speed to pellet the undissolved solid.
- Carefully withdraw an aliquot of the supernatant.
- Dilute the supernatant with a suitable solvent and analyze the concentration of the dissolved compound using a validated HPLC method.
- Calculate the solubility in mg/mL.

Stability Assessment: Accelerated Stability Testing

This protocol is based on the ICH Q1A guidelines for stability testing of new drug substances.

Objective: To evaluate the stability of **3-Chloro-5-fluorophenyl cyclobutyl ketone** under accelerated environmental conditions.

Materials:

- **3-Chloro-5-fluorophenyl cyclobutyl ketone**
- Climate-controlled stability chambers
- Glass vials with appropriate closures

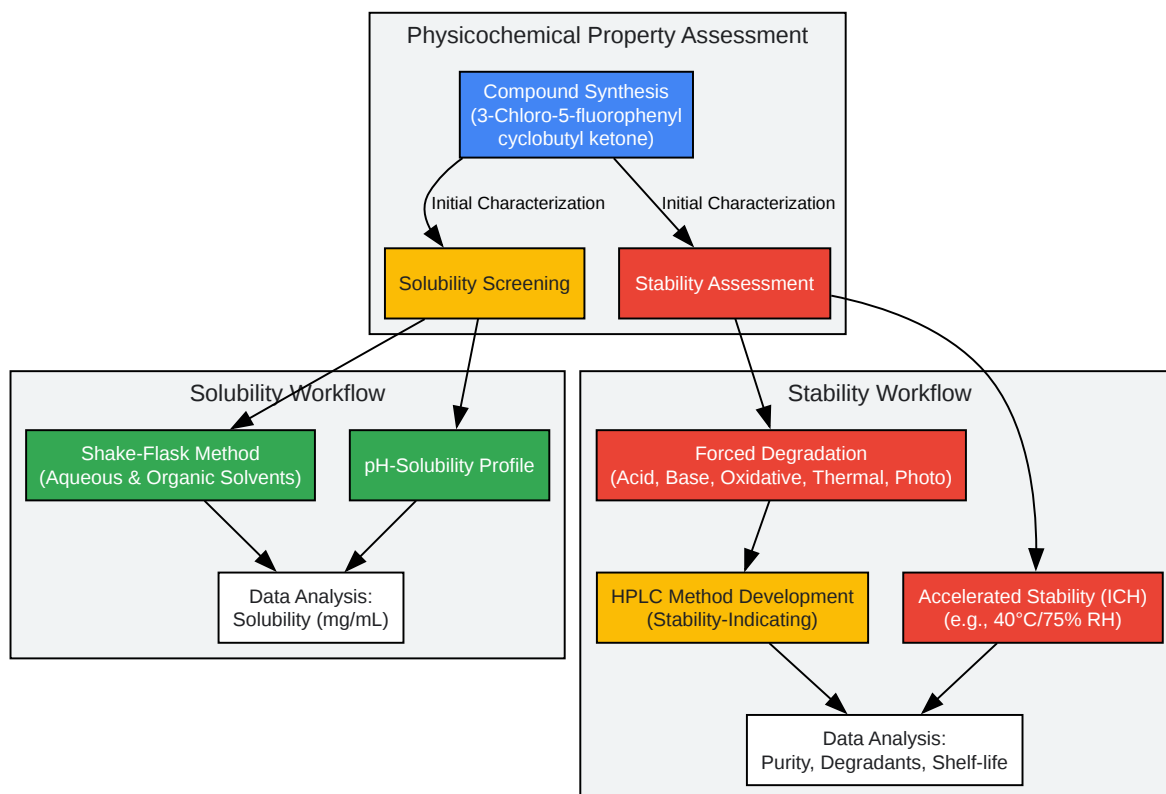
- HPLC system
- Karl Fischer titrator (for water content)

Procedure:

- Place a sufficient amount of the solid compound into several glass vials.
- Store the vials in stability chambers under controlled conditions (e.g., 40°C/75% RH, 60°C).
- At specified time points (e.g., 0, 2, 4, 8, 12 weeks), remove a vial from each chamber.
- Analyze the sample for:
 - Appearance: Visual inspection for any changes in color or physical state.
 - Purity and Degradation Products: Using a stability-indicating HPLC method.
 - Water Content: Using Karl Fischer titration.
- Compare the results to the initial time point to assess the extent of degradation.

Visualizations

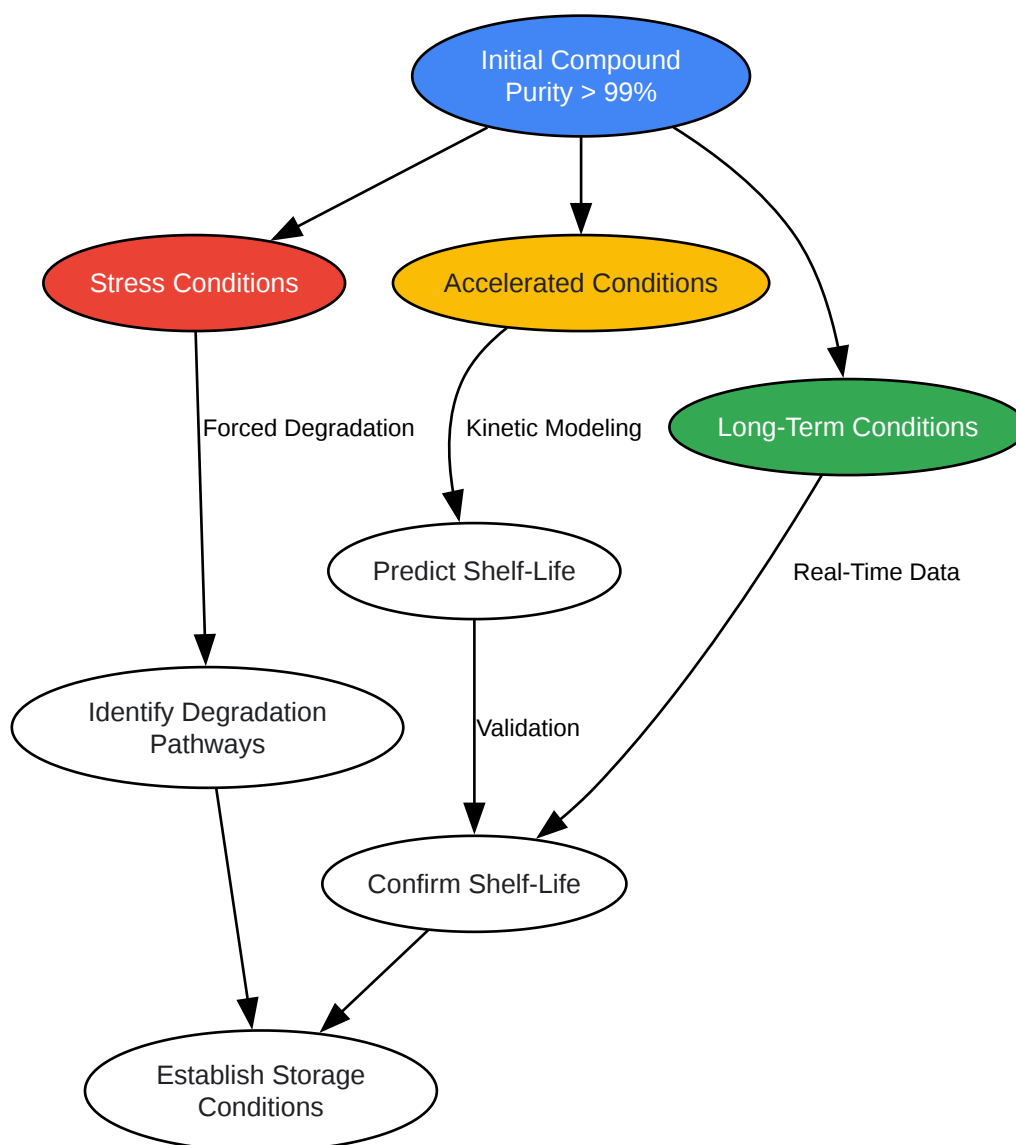
Experimental Workflow for Solubility and Stability Testing



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Caption: Workflow for determining solubility and stability.

Logical Relationship for Stability Assessment



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Caption: Logical flow for stability testing and shelf-life determination.

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